

Proper Disposal Procedures for N6-Benzoyl-2'-deoxyadenosine

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Compound of Interest

Compound Name: N6-Benzoyl-2'-deoxyadenosine

Cat. No.: B150709

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This guide provides essential safety and logistical information for the proper disposal of **N6-Benzoyl-2'-deoxyadenosine**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before initiating any disposal process, it is imperative to observe the following safety measures. While **N6-Benzoyl-2'-deoxyadenosine** is not classified as a hazardous substance under Regulation (EC) No 1272/2008, it is prudent to handle it with caution.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.^[1]
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhaling dust or vapors.^[1]
- **Spill Response:** In the event of a spill, contain the material, collect it using appropriate methods (e.g., sweeping up solids), and place it in a designated, labeled container for disposal.^[1] Avoid allowing the substance to enter drains or the environment.^[1]
- **First Aid:**

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids, and seek medical attention.[2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If irritation or other symptoms occur, get medical attention.[2]
- Inhalation: Move the individual to fresh air. If symptoms arise, seek medical attention.[2]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if you feel unwell.[2]

Quantitative Data: Physical and Chemical Properties

The following table summarizes key physical and chemical properties of **N6-Benzoyl-2'-deoxyadenosine**.

Property	Value
Molecular Formula	C ₁₇ H ₁₇ N ₅ O ₄ [3][4][5]
Molecular Weight	355.35 g/mol [5][6]
CAS Number	4546-72-9[3][5]
Appearance	White to off-white crystalline solid[6]
Melting Point	120-122 °C[6]
Solubility	DMF: 30 mg/mlDMSO: 15 mg/mlEthanol: 1 mg/mlWater: Slightly soluble[3][6][7]
Storage Temperature	Recommended: -20°C or below[5][6]

Step-by-Step Disposal Protocol

The disposal of **N6-Benzoyl-2'-deoxyadenosine** must comply with all local, regional, and national regulations. Chemical waste generators are responsible for correctly identifying and classifying their waste.[1]

- Waste Identification and Classification:

- Consult your institution's Environmental Health and Safety (EHS) office to determine if **N6-Benzoyl-2'-deoxyadenosine** is classified as hazardous waste in your jurisdiction.[\[1\]](#)
- Waste codes are application-specific and should be assigned by the user based on how the material was used.[\[1\]](#)
- Waste Segregation and Collection:
 - Do not mix **N6-Benzoyl-2'-deoxyadenosine** waste with other waste streams unless explicitly permitted by your EHS office.[\[1\]](#)
 - Collect waste in a designated, chemically compatible container that can be securely sealed.[\[1\]](#)
 - The container must be properly labeled with "**N6-Benzoyl-2'-deoxyadenosine** Waste" and any applicable hazard warnings.[\[1\]](#)
- Storage of Chemical Waste:
 - Store the sealed waste container in a designated hazardous waste accumulation area.[\[1\]](#)
 - Ensure the storage area is secure and away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's EHS office or a licensed hazardous waste disposal contractor to schedule a pickup.[\[1\]](#)
 - Provide the disposal contractor with all necessary information regarding the waste, including its identity and any known hazards.[\[1\]](#)
 - Follow your EHS office's procedures for the decontamination or disposal of empty containers.[\[1\]](#)

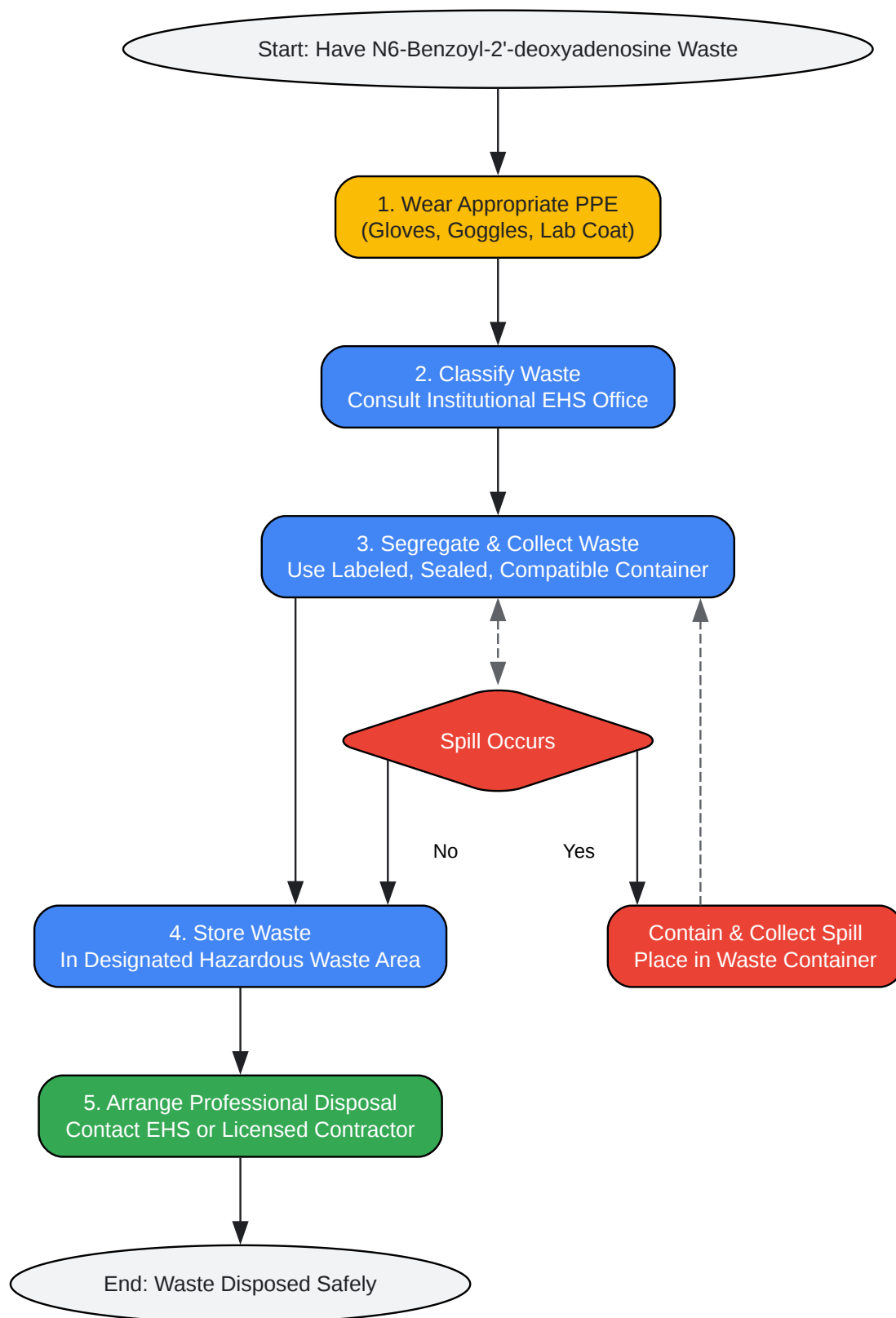
Experimental Protocols

Specific experimental protocols for the disposal of **N6-Benzoyl-2'-deoxyadenosine** are not detailed in the provided safety data sheets. The standard procedure involves chemical waste

disposal as outlined above. Any process involving chemical alteration to neutralize the compound should be developed in consultation with your institution's EHS department and performed by trained personnel.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **N6-Benzoyl-2'-deoxyadenosine**.



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Caption: Disposal workflow for **N6-Benzoyl-2'-deoxyadenosine**.

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